Application Notes and Protocols for Cell Labeling with (S)-TCO-PEG3-amine

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Compound of Interest

Compound Name:	*(S)-TCO-PEG3-amine*
Cat. No.:	*B11829541*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-TCO-PEG3-amine is a versatile chemical tool employed in bioconjugation and drug delivery.[1] It features a trans-cyclooctene (TCO) moiety, which is known for its high reactivity in strain-promoted inverse-electron-demand Diels-Alder cycloaddition (SPIEDAC) reactions with tetrazine derivatives. This "click chemistry" is characterized by its rapid kinetics, high specificity, and biocompatibility, as it proceeds efficiently under mild, aqueous conditions without the need for a catalyst.[2][3] The polyethylene glycol (PEG) spacer enhances solubility and stability, while the amine group allows for conjugation to various biomolecules.[1][4] These properties make **(S)-TCO-PEG3-amine** an ideal reagent for labeling cells for various applications, including imaging, diagnostics, and targeted drug delivery.[1][3][5]

The TCO-tetrazine ligation is one of the fastest bioorthogonal reactions known, with second-order rate constants reported to be in the range of 1 to 1 x 10^6 $M^{-1}s^{-1}$.[2] This rapid reaction allows for efficient labeling even at low concentrations of reactants.[2][6]

Data Presentation

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Table 1: Reaction Kinetics of TCO-Tetrazine Ligation

Reactants	Reaction Type	Second-Order Rate Constant (k_2) [$M^{-1}s^{-1}$]	Key Characteristics
trans-Cyclooctene (TCO) & Tetrazine (Tz)	Inverse-electron-demand Diels-Alder (iEDDA)	~800 - 30,000[7]	Extremely fast, highly specific, bioorthogonal, and catalyst-free.[7]
Cyclooctyne (e.g., DBCO) & Azide	Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)	~1[7]	Catalyst-free and bioorthogonal, but significantly slower than iEDDA.[7]
NHS Ester & Primary Amine	Amine Coupling	Variable, generally slower	Widely used but not bioorthogonal; can react with any accessible primary amine.[7]

Experimental Protocols

This protocol describes the labeling of cells that have been metabolically engineered to display tetrazine groups on their surface. This is a common strategy where cells are cultured with a tetrazine-modified sugar, which is then incorporated into cell surface glycans.

Materials

- Cells metabolically labeled with tetrazine moieties
- **(S)-TCO-PEG3-amine**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Cell culture medium

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- Bovine Serum Albumin (BSA)
- Microcentrifuge tubes
- Orbital shaker or rocker

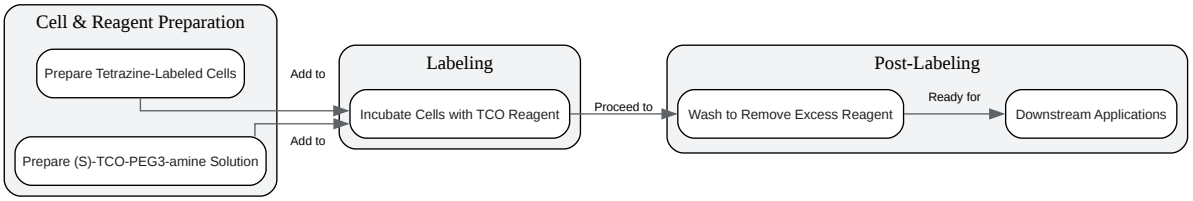
Protocol for Cell Labeling

- Cell Preparation:
  - Harvest tetrazine-labeled cells and wash them twice with ice-cold PBS containing 1% BSA.
  - Resuspend the cells in cold PBS with 1% BSA to a concentration of 1 x 10^6 cells/mL.
- Reagent Preparation:
  - Prepare a 10 mM stock solution of **(S)-TCO-PEG3-amine** in anhydrous DMSO.
  - Further dilute the stock solution to the desired working concentration (e.g., 100 µM) in PBS immediately before use.
- Labeling Reaction:
  - Add the diluted **(S)-TCO-PEG3-amine** solution to the cell suspension. The final concentration of the TCO reagent can be optimized but a starting point of 25-50 µM is recommended.
  - Incubate the cells for 30-60 minutes at room temperature or 4°C with gentle rocking or shaking.
- Washing:
  - After incubation, pellet the cells by centrifugation (e.g., 300 x g for 5 minutes).
  - Remove the supernatant and wash the cells three times with cold PBS containing 1% BSA to remove any unreacted labeling reagent.

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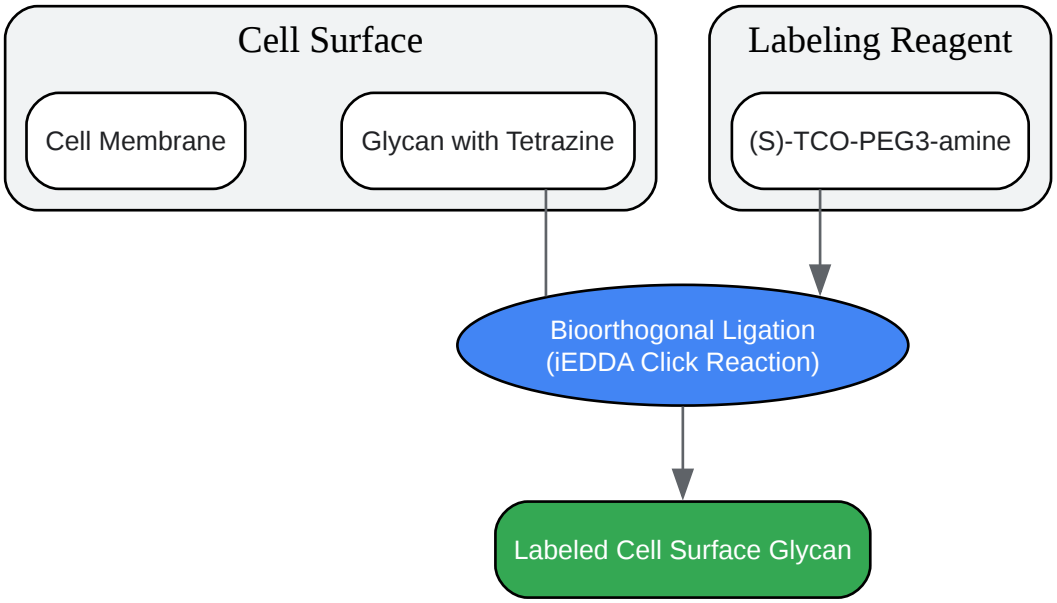
- Downstream Applications:
  - The TCO-labeled cells are now ready for subsequent steps, such as conjugation with a tetrazine-functionalized imaging agent, drug molecule, or for analysis by flow cytometry.

Mandatory Visualization



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Caption: Experimental workflow for labeling cells with **(S)-TCO-PEG3-amine**.



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Caption: Bioorthogonal ligation of **(S)-TCO-PEG3-amine** to a tetrazine-modified cell surface glycan.

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